

Navigating the Nomenclature of N-Lauryldiethanolamine: A Technical Guide

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Compound of Interest

Compound Name: Lauryldiethanolamine

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For Researchers, Scientists, and Drug Development Professionals

A critical ambiguity exists in scientific and commercial literature surrounding the term "N-Lauryldiethanolamine," which is often used interchangeably for two structurally distinct compounds. This guide provides a comprehensive clarification, detailing the synonyms, properties, and applications of each, to ensure precision in research and development. The two primary compounds often conflated are:

- N,N-Bis(2-hydroxyethyl)dodecanamide (CAS RN: 120-40-1): An amide of lauric acid and diethanolamine, commonly known as Lauramide DEA.
- N-Lauryldiethanolamine (CAS RN: 1541-67-9): A tertiary amine, more accurately named N,N-Bis(2-hydroxyethyl)dodecylamine.

This document will address each compound separately to provide clarity and detailed technical information.

Section 1: N,N-Bis(2-hydroxyethyl)dodecanamide (Lauramide DEA)

N,N-Bis(2-hydroxyethyl)dodecanamide is a non-ionic surfactant widely used in cosmetics and personal care products for its viscosity-building and foam-stabilizing properties.^{[1][2]}

Synonyms and Identifiers

This compound is known by a multitude of names in scientific and commercial literature, which can be a source of confusion.

Identifier Type	Identifier
IUPAC Name	N,N-bis(2-hydroxyethyl)dodecanamide[3]
CAS Number	120-40-1[3]
Common Synonyms	Lauramide DEA, Lauric acid diethanolamide, Lauroyl diethanolamide, Lauric diethanolamide, Diethanollauramide[4]
Trade Names	Comperlan LD, Standamid LD, Crillon LDE, Alkamide LE[4]

Physicochemical Properties

The physical and chemical characteristics of Lauramide DEA make it a versatile ingredient in various formulations.

Property	Value	Source(s)
Molecular Formula	C ₁₆ H ₃₃ NO ₃	[3]
Molecular Weight	287.44 g/mol	[4]
Appearance	White to pale yellow waxy solid or viscous liquid	[5][6]
Melting Point	38-48 °C	[6][7]
Boiling Point	~443.25 °C (estimated)	[6]
Solubility	Soluble in chloroform and methanol (slightly)	[8]
Water Solubility	49.91 mg/L at 20°C	[8]

Experimental Protocols

Detailed, step-by-step experimental protocols for the synthesis of N,N-Bis(2-hydroxyethyl)dodecanamide are not extensively available in public literature. However, the general manufacturing process involves the condensation of lauric acid or its methyl esters with diethanolamine.^[9] This reaction is typically carried out at elevated temperatures, often in the presence of a catalyst, with a 1:1 or 1:2 molar ratio of the fatty acid to diethanolamine.^[9]

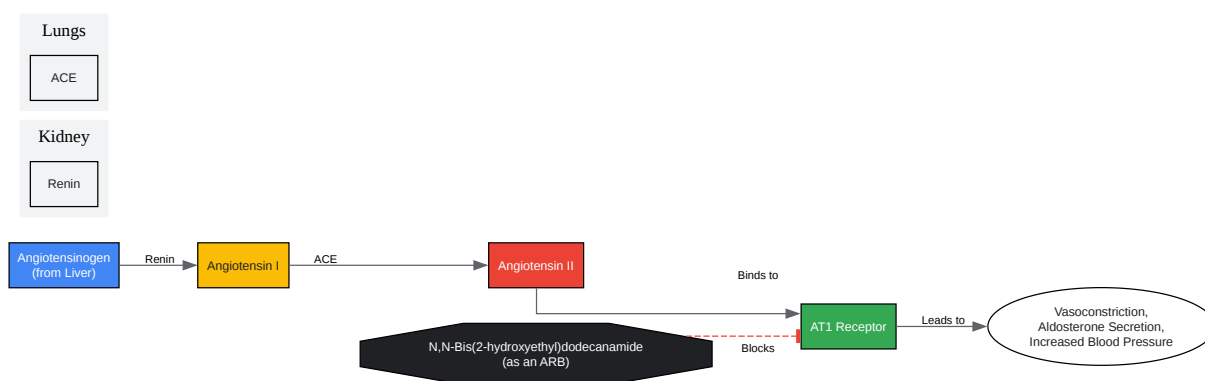
General Synthesis Workflow:

- **Reactant Mixing:** Lauric acid (or its ester) and diethanolamine are combined in a reaction vessel.
- **Heating:** The mixture is heated to drive the condensation reaction, which forms the amide bond and releases water (or methanol).
- **Catalysis:** An alkaline catalyst may be used to facilitate the reaction.^[10]
- **Purification:** The final product is purified to remove unreacted starting materials and byproducts.

Biological Activity and Signaling Pathways

While primarily used for its surfactant properties, some research suggests that N,N-Bis(2-hydroxyethyl)dodecanamide may exhibit biological activity. It has been identified as a potential blocker of angiotensin II receptors, which could have implications for its use in cardiovascular research or as a potential therapeutic agent.^[11] Angiotensin II receptor blockers (ARBs) are a class of drugs that inhibit the renin-angiotensin-aldosterone system (RAAS), a critical pathway in blood pressure regulation.^{[12][13]}

Below is a diagram illustrating the RAAS pathway and the point of action for an Angiotensin II Receptor Blocker.



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Caption: The Renin-Angiotensin-Aldosterone System and ARB action.

Applications

The primary applications of Lauramide DEA are in the cosmetics and industrial sectors.

- **Cosmetics and Personal Care:** It is a key ingredient in shampoos, body washes, and liquid soaps, where it acts as a foam booster, stabilizer, and viscosity-enhancing agent.^{[7][14][15]} It contributes to a rich, creamy lather and improves product texture.^[7]
- **Industrial Cleaning:** Its surfactant properties make it effective in industrial cleaners for emulsifying oils and greases.^{[14][16]}
- **Textiles:** It is used as an anti-static agent in the processing of synthetic fibers.^[16]
- **Other Applications:** It also finds use as a lubricant and anti-corrosion inhibitor in metalworking fluids.^[16]

Safety Considerations

A significant safety concern with Lauramide DEA is its potential to contain residual diethanolamine, which can react with nitrosating agents to form N-nitrosodiethanolamine, a potential carcinogen.^{[5][14]} For this reason, its use is regulated in cosmetics to ensure low levels of free diethanolamine, and it should not be used in formulations containing nitrosating agents.^{[5][9]} It can also be a mild to moderate skin and eye irritant.^{[10][17]}

Section 2: N-Lauryldiethanolamine (N,N-Bis(2-hydroxyethyl)dodecylamine)

This compound is a tertiary amine and, while also a surfactant, has a different profile of properties and applications compared to its amide counterpart.

Synonyms and Identifiers

Clarity in naming is crucial to distinguish this amine from the more common amide.

Identifier Type	Identifier
IUPAC Name	2-[dodecyl(2-hydroxyethyl)amino]ethanol ^[1]
CAS Number	1541-67-9 ^[1]
Common Synonyms	N,N-Bis(2-hydroxyethyl)dodecylamine, N-Dodecyldiethanolamine, Dodecylbis(hydroxyethyl)amine ^[1]

Physicochemical Properties

The properties of N-Lauryldiethanolamine are consistent with a long-chain tertiary amine.

Property	Value	Source(s)
Molecular Formula	C ₁₆ H ₃₅ NO ₂	[1]
Molecular Weight	273.45 g/mol	[1]
Appearance	Colorless oil or liquid	[18]
Melting Point	18.7-20.9 °C	[15]
Boiling Point	195 °C at 3 mmHg	[18]
Density	0.92 g/cm ³	[18]
Solubility	Soluble in water, chloroform (slightly), methanol (slightly)	[18]

Experimental Protocols

Detailed laboratory protocols for the synthesis of N-**Lauryldiethanolamine** are not readily available in peer-reviewed literature. However, two primary synthetic routes are generally described:

- **Alkylation of Diethanolamine:** This method involves the nucleophilic substitution reaction (S_N2 mechanism) of diethanolamine with a dodecyl halide, such as 1-bromododecane. The nitrogen atom of diethanolamine acts as the nucleophile, attacking the electrophilic carbon of the dodecyl halide.[18]
- **Ethoxylation of Dodecylamine:** This alternative route involves the reaction of dodecylamine with ethylene oxide. The reaction proceeds stepwise, with the initial formation of N-dodecyl-N-ethanolamine, followed by a reaction with a second molecule of ethylene oxide to yield the final product.[18]

General Synthesis Workflow (Alkylation):

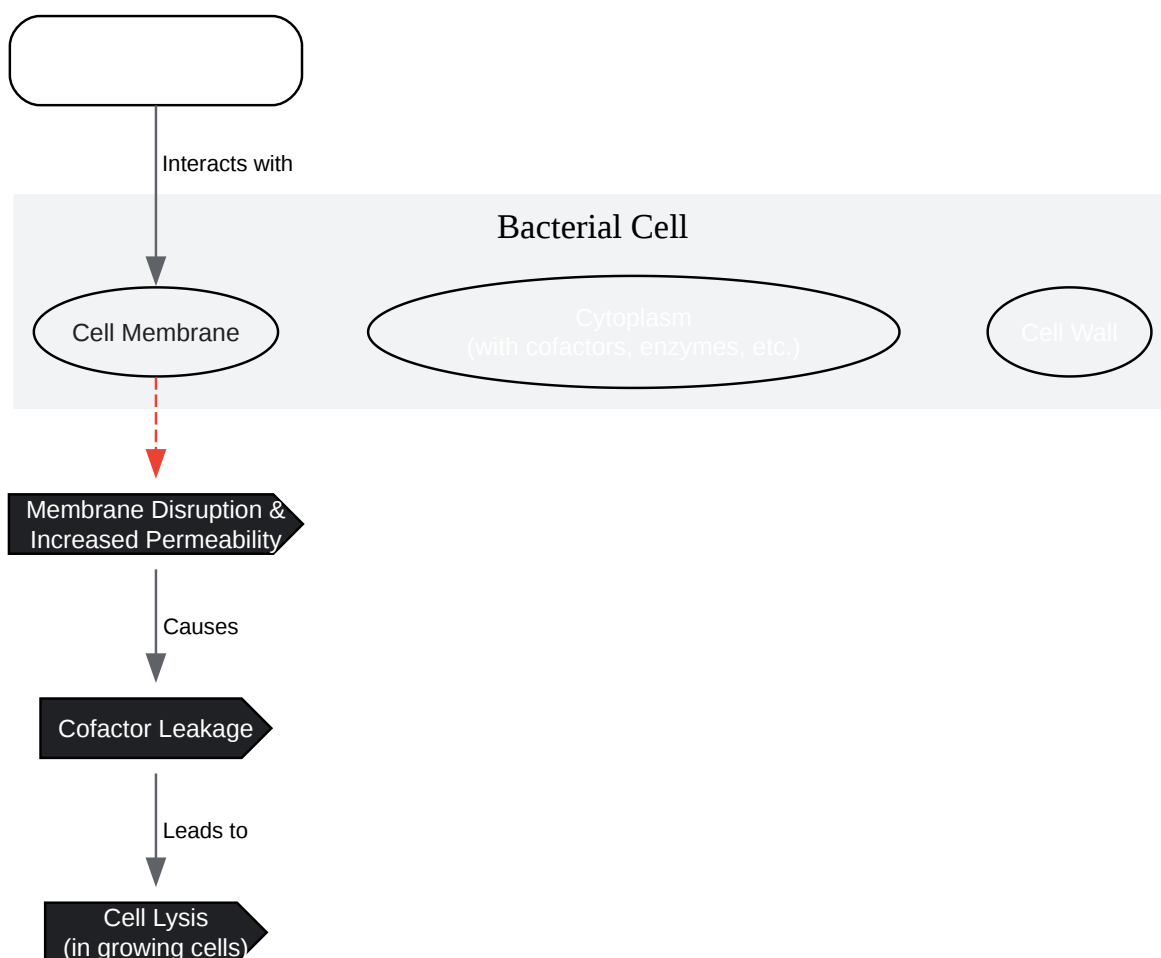
- **Reactant Combination:** Diethanolamine and a dodecyl halide are mixed in a suitable solvent.
- **Reaction Conditions:** The reaction is typically carried out under controlled temperature and pressure.

- Workup and Purification: The product is isolated from the reaction mixture and purified, often using techniques like distillation or chromatography.[18]

Biological Activity and Signaling Pathways

N-**Lauryldiethanolamine** is recognized for its antibacterial properties.[1] Its mechanism of action is believed to involve the disruption of bacterial cell membranes due to its surfactant nature.[14] This can lead to increased membrane permeability, leakage of essential cellular components like cofactors, and ultimately, cell lysis in actively growing bacteria.[14][19]

The following diagram illustrates the proposed antibacterial mechanism of N-**Lauryldiethanolamine**.



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Caption: Proposed antibacterial action of N-**Lauryldiethanolamine**.

Additionally, N-**Lauryldiethanolamine** has been shown to have an inhibitory effect on cell growth and may exhibit lysosomotropic behavior.

Applications

The applications of N-**Lauryldiethanolamine** are centered around its surfactant and biological properties.

- **Surfactant and Emulsifier:** It is used in detergents, cleaning products, and cosmetic formulations as a surfactant and emulsifying agent.[\[14\]](#)
- **Antistatic Agent:** It is utilized in the manufacturing of plastics to prevent the buildup of static electricity.[\[7\]](#)[\[14\]](#)
- **Biochemical Research:** Due to its antibacterial properties, it is used in research to study antimicrobial mechanisms.[\[18\]](#) It is also used in sample preparation for the removal of cations.[\[15\]](#)
- **Agricultural Chemistry:** It has been investigated for its effects on plant growth and development.

Safety Considerations

N-**Lauryldiethanolamine** is reported to be an irritant to the eyes, respiratory system, and skin.[\[18\]](#) It may also cause an allergic skin reaction.[\[1\]](#)

Conclusion

In conclusion, while the names "N-**Lauryldiethanolamine**" and its variations are often used imprecisely, they can refer to two distinct chemical entities with different structures, properties, and applications. N,N-Bis(2-hydroxyethyl)dodecanamide (Lauramide DEA) is an amide primarily used as a thickener and foam stabilizer in cosmetics. In contrast, N-**Lauryldiethanolamine** (N,N-Bis(2-hydroxyethyl)dodecylamine) is a tertiary amine with applications as a surfactant, antistatic agent, and antibacterial agent. For scientific accuracy and safety, it is imperative that researchers and developers use the correct nomenclature and CAS number to identify the specific compound of interest.

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